

Technical Support Center: Handling Deuterium Sulfide (D₂S)

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Compound of Interest

Compound Name: Deuterium sulfide

Cat. No.: B085110

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This guide provides technical information for researchers, scientists, and drug development professionals on the compatibility of various materials with **deuterium sulfide** (D₂S). Since **deuterium sulfide** shares very similar chemical properties with hydrogen sulfide (H₂S), much of the available data and standards for H₂S are referenced here as a close proxy.

Frequently Asked Questions (FAQs)

Q1: What are the primary safety concerns when handling **deuterium sulfide**?

A1: **Deuterium sulfide**, like hydrogen sulfide, is a highly toxic, flammable, and corrosive gas. Key safety concerns include:

- Toxicity: It is extremely toxic if inhaled.[\[1\]](#)
- Flammability: D₂S is an extremely flammable gas and can form explosive mixtures with air.[\[2\]](#)
- Corrosivity: It can cause corrosion of certain materials, leading to equipment failure and potential leaks.

Always handle **deuterium sulfide** in a well-ventilated area, preferably within a fume hood, and use appropriate personal protective equipment (PPE), including a suitable respirator, chemical-resistant gloves, and safety glasses.[\[3\]](#)

Q2: I am selecting materials for a new experimental setup involving D₂S. What are the general recommendations for metals?

A2: For environments containing wet H₂S (and by extension, D₂S), austenitic stainless steels (e.g., 304, 316) are often a suitable choice, provided they are in the solution-annealed condition and free of cold work intended to enhance mechanical properties.[4] For more severe conditions, nickel-based alloys such as Alloy 625 may be required.[4] It is crucial to avoid hardened steels, as they can be susceptible to sulfide stress cracking (SSC).[5]

Q3: Which polymers and elastomers are suitable for use as seals and tubing with D₂S?

A3: Fluoroelastomers like Viton® (FKM) and perfluoroelastomers (FFKM) generally exhibit good resistance to H₂S and are recommended for sealing applications. PTFE and other fluoropolymers are also highly resistant. However, some elastomers, such as nitrile rubber (NBR), can degrade in the presence of H₂S, leading to hardening and a reduction in tensile strength and elongation.[6] The suitability of a polymer depends on the temperature, pressure, and presence of other chemicals.

Q4: I've noticed a black scale forming on the inside of my stainless steel reactor. What is it, and should I be concerned?

A4: The black scale is likely iron sulfide, formed from the reaction of the **deuterium sulfide** with the iron in the steel. The formation of various iron sulfide scales is a characteristic feature of H₂S corrosion.[7] While a stable, non-porous iron sulfide layer can sometimes be protective, a porous or flaky scale can accelerate corrosion. It is important to monitor the integrity of your equipment, as this could be a sign of ongoing corrosion.

Q5: How does the presence of water affect material compatibility with D₂S?

A5: The presence of water significantly increases the corrosivity of **deuterium sulfide**. Wet D₂S can form a weakly acidic solution, which is much more corrosive to metals than dry gas. For many materials, the risk of sulfide stress cracking and other forms of hydrogen-related damage is much higher in wet H₂S environments.[3][8]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Leaks from fittings or seals	Elastomer degradation (hardening, cracking).	Replace seals with a more resistant material (e.g., FFKM). Ensure proper installation and torque.
Stress corrosion cracking of metal components.	Inspect metal components for cracks. Replace with a more suitable alloy if necessary.	
Discoloration or pitting of metal surfaces	General or localized corrosion.	Evaluate the material's suitability for the operating conditions. Consider upgrading to a more corrosion-resistant alloy.
Presence of contaminants (e.g., oxygen, chlorides).	Ensure high-purity D ₂ S and an inert atmosphere if required.	
Unexpected pressure drop in the system	Permeation of D ₂ S through polymer tubing.	Select tubing with lower permeability to D ₂ S. Consider using metal tubing for high-pressure sections.
Brittle failure of metal components	Sulfide stress cracking (SSC) or hydrogen embrittlement.	Immediately depressurize the system. Replace the failed component with a material resistant to SSC, as specified in NACE MR0175/ISO 15156. [4]

Quantitative Data on Material Compatibility

Note: The following data is for hydrogen sulfide (H₂S) and is expected to be a close approximation for **deuterium sulfide** (D₂S).

Table 1: Corrosion Rates of Metals in H₂S Environments

Material	H ₂ S Concentration	Temperature (°C)	Other Conditions	Corrosion Rate (mm/year)
Mild Steel	1% in water-saturated air	Ambient	-	~0.8 (Maximum rate observed)
Mild Steel	10% in water-saturated air	21	-	~0.6
Mild Steel	10% in water-saturated air	49	-	~0.72
Stainless Steel (AISI 304)	Water-saturated H ₂ S	Ambient	30 days exposure	~0.006
Stainless Steel (AISI 316)	Water-saturated H ₂ S	Ambient	30 days exposure	~0.005

Data synthesized from multiple sources indicating general trends.[\[9\]](#)[\[10\]](#)

Table 2: Permeability of H₂S in Various Polymers

Polymer	Temperature (°C)	Permeability Coefficient (cm ² s ⁻¹ bar ⁻¹)
Polyethylene	30-45	4.3 x 10 ⁻⁸
Silicone Polymers	up to 55	8 x 10 ⁻⁷ to 8 x 10 ⁻⁵
Nylon	Ambient	8 x 10 ⁻¹⁰ (for CO ₂ , H ₂ S expected to be similar)
PTFE	Ambient	8 x 10 ⁻⁵ (for CO ₂ , H ₂ S expected to be similar)

Data extracted from studies on gas permeation through polymers.[\[11\]](#)

Experimental Protocols

1. Immersion Corrosion Testing (based on ASTM G31)

This protocol outlines a method to determine the mass loss corrosion rate of a material when immersed in a D₂S-saturated solution.

- Objective: To quantify the general corrosion rate of a material in a specific D₂S environment.
- Methodology:
 - Specimen Preparation: Precisely measure and weigh the test coupons. Clean the surfaces to remove any contaminants.
 - Test Environment: Prepare the test solution (e.g., deionized water, brine) in a sealed vessel. Purge the solution with an inert gas (e.g., nitrogen) to remove oxygen, then saturate it with D₂S gas at a controlled partial pressure.
 - Immersion: Suspend the test coupons in the solution, ensuring they are electrically isolated from each other and the vessel.
 - Exposure: Maintain the vessel at the desired temperature and pressure for a predetermined duration (e.g., 30 days).
 - Post-Test Analysis: Remove the coupons, carefully clean off any corrosion products according to ASTM G1 procedures, and re-weigh them.
 - Calculation: Calculate the corrosion rate in mm/year or mils per year (mpy) based on the mass loss, surface area, material density, and exposure time.[\[2\]](#)[\[5\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

2. Sulfide Stress Cracking (SSC) Resistance Test (based on NACE TM0177)

This protocol is used to evaluate the resistance of a material to cracking in a sour gas environment under tensile stress.

- Objective: To determine the susceptibility of a material to SSC in a D₂S environment.
- Methodology:

- Specimen Preparation: Machine test specimens (e.g., tensile bars, C-rings) from the material of interest.
- Test Solution: Prepare NACE TM0177 Solution A (5% NaCl, 0.5% glacial acetic acid in deionized water), and saturate it with H₂S (or D₂S) at 1 bar pressure.
- Applying Stress: Apply a specific tensile stress to the specimen, often as a percentage of its specified minimum yield strength (SMYS). This can be done using a proof ring or by constant load.
- Exposure: Immerse the stressed specimen in the test solution for a standard duration of 720 hours.
- Evaluation: After exposure, visually examine the specimen under magnification for any signs of cracking. Failure is defined as the appearance of cracks.[\[1\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Visualization

Below is a decision-making workflow for selecting materials for use with **deuterium sulfide**.



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Caption: Material selection workflow for D₂S environments.

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